

Isophthalic Dihydrazide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Isophthalic dihydrazide*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Isophthalic dihydrazide (IDH) is an aromatic dicarboxylic acid dihydrazide that serves as a versatile molecule in polymer chemistry and materials science. Its rigid aromatic core and reactive hydrazide functional groups impart unique properties to polymers, making it a subject of interest for advanced materials with applications potentially extending to the biomedical field. This guide provides an in-depth overview of **isophthalic dihydrazide**, its chemical and physical properties, synthesis, and key applications, with a focus on its role as a crosslinking and curing agent.

Molecular and Physical Properties

Isophthalic dihydrazide is a white to off-white crystalline solid.^[1] Its fundamental properties are summarized in the table below.

Property	Value	References
Chemical Formula	$C_8H_{10}N_4O_2$	[2] [3]
Molecular Weight	194.19 g/mol	[2] [3]
CAS Number	2760-98-7	[2]
Melting Point	224-227 °C	[4] [5]
Density	1.334 g/cm³	[1]
Flash Point	227 °C	[2]
pKa	11.87 ± 0.10 (Predicted)	[1]
Appearance	White to off-white powder/crystal	[1]

Synthesis and Experimental Protocol

The most common laboratory and industrial synthesis of **isophthalic dihydrazide** involves the hydrazinolysis of a dialkyl isophthalate, typically dimethyl isophthalate, with hydrazine hydrate. [\[6\]](#)

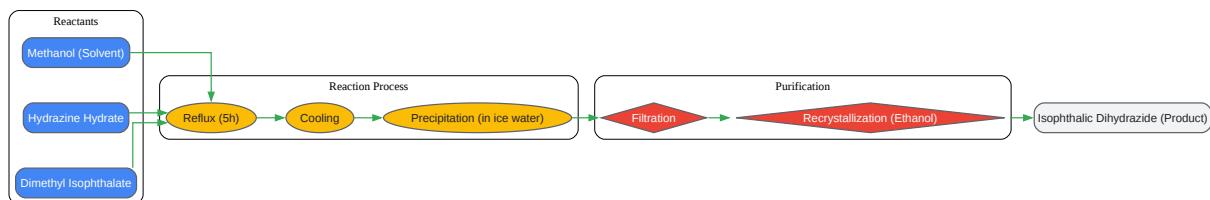
Synthesis of Isophthalic Dihydrazide

Principle: This synthesis is a nucleophilic acyl substitution reaction where the hydrazine attacks the carbonyl carbons of the ester groups of dimethyl isophthalate, leading to the formation of **isophthalic dihydrazide** and methanol as a byproduct.

Experimental Protocol:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, combine dimethyl isophthalate (1 equivalent) and methanol.
- **Addition of Hydrazine Hydrate:** While stirring, add hydrazine hydrate (98%, 2 equivalents) to the mixture.[\[6\]](#) For instance, a mixture of 2.22 g of dimethyl isophthalate and 2 cc of 98% hydrazine hydrate in methanol can be used.[\[6\]](#)
- **Reflux:** Heat the reaction mixture to reflux and maintain it for 5 hours.[\[6\]](#)

- Precipitation: After reflux, allow the mixture to cool to room temperature.[6] Pour the cooled reaction mixture into ice-cold water to precipitate the product.[6]
- Isolation and Purification: Filter the resulting solid precipitate.[6] Recrystallize the crude product from ethanol to obtain purified **isophthalic dihydrazide**.[6]
- Characterization: The final product can be characterized by techniques such as ^1H NMR spectroscopy and melting point determination. A typical yield for this process is around 85%. [6]



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Synthesis workflow for **Isophthalic Dihydrazide**.

Applications in Polymer Science

Isophthalic dihydrazide is primarily used as a curing agent for epoxy resins and a crosslinking agent for various polymers. Its aromatic structure contributes to high thermal stability and mechanical strength in the cured polymers.

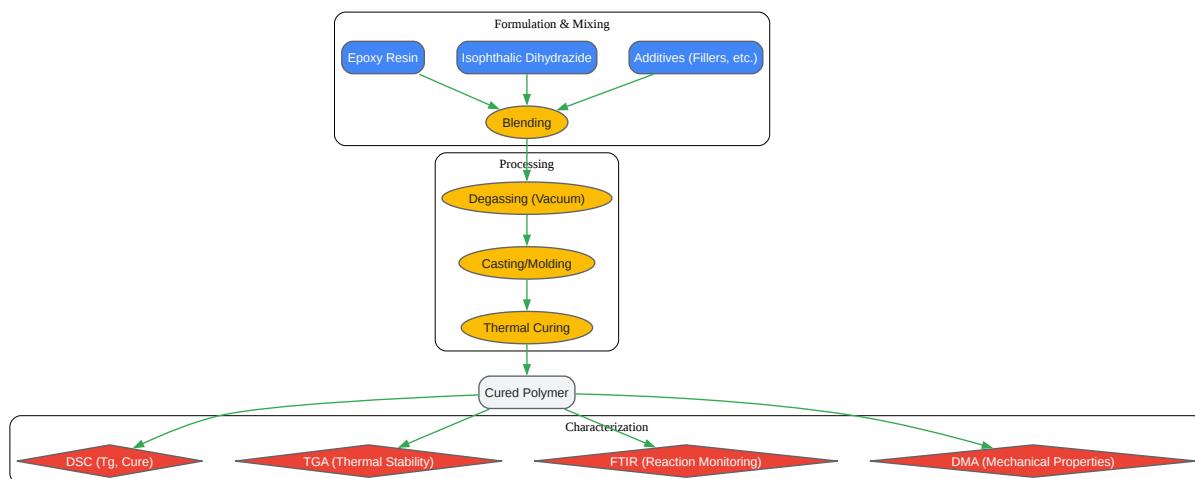
Epoxy Resin Curing

Isophthalic dihydrazide acts as a latent curing agent for epoxy resins.^[7] This means it requires elevated temperatures to activate and initiate the curing process, providing a long pot life at room temperature. The curing mechanism involves the nucleophilic addition of the primary amine hydrogens of the hydrazide groups to the electrophilic carbon of the epoxide ring, leading to ring-opening and the formation of a crosslinked network.^[7] The rigid aromatic backbone of IDH results in a high glass transition temperature (Tg) in the cured epoxy, often exceeding 130°C.^[7]

Experimental Protocol: Curing of an Epoxy Resin with **Isophthalic Dihydrazide**

- Formulation: Prepare the epoxy resin system by physically blending a base epoxy resin (e.g., Diglycidyl ether of bisphenol A - DGEBA) with **isophthalic dihydrazide**. A typical formulation might involve blending 40.0 g of epoxy resin with 1.5 g of **isophthalic dihydrazide**.^{[5][8]} Other components like fillers (e.g., fumed silica, 16.0 g) and photoinitiators (2.5 g) can be added depending on the application.^{[5][8]}
- Mixing: Use a planetary mixer to blend the components thoroughly. For example, blend the epoxy resin and fillers at 2000/1300 rpm for 15 minutes, then add the **isophthalic dihydrazide** and blend for an additional 5 minutes.^{[5][8]}
- Degassing: Defoam the mixture in a vacuum oven at room temperature for about 2 hours to remove any entrapped air bubbles.^{[5][8]}
- Curing: Pour the degassed mixture into a mold and cure at an elevated temperature. The curing temperature is related to the melting point of the dihydrazide. A multi-stage curing schedule can be employed, for instance, 2 hours at 120°C followed by 2 hours at 150°C, and a post-curing step of 1 hour at 180°C.
- Characterization of Cured Resin: The properties of the cured epoxy resin can be evaluated using various analytical techniques:
 - Differential Scanning Calorimetry (DSC): To determine the glass transition temperature (Tg) and the extent of the curing reaction.^[9]
 - Thermogravimetric Analysis (TGA): To assess the thermal stability of the cured material.^[8]

- Fourier-Transform Infrared Spectroscopy (FTIR): To monitor the disappearance of the epoxide peak, confirming the curing reaction.[9]
- Dynamic Mechanical Analysis (DMA): To measure the storage modulus, loss modulus, and tan delta, providing insights into the viscoelastic properties of the material.[10]



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Application workflow for **Isophthalic Dihydrazide** as an epoxy curing agent.

Relevance to Drug Development

While **isophthalic dihydrazide** itself is not a therapeutic agent, its derivatives are of interest in medicinal chemistry and drug development. The hydrazide functional group is a key building block for the synthesis of various heterocyclic compounds, such as 1,2,4-triazoles and 1,3,4-thiadiazoles, which are known to exhibit a wide range of biological activities, including antimicrobial, antifungal, and antitumor properties.

The synthesis of these derivatives typically involves the reaction of **isophthalic dihydrazide** with compounds like isothiocyanates to form bis-thiosemicarbazide intermediates, which are then cyclized to the desired heterocyclic systems.^[11] Researchers in drug development can utilize **isophthalic dihydrazide** as a scaffold to generate libraries of novel compounds for biological screening.

Conclusion

Isophthalic dihydrazide is a valuable chemical intermediate with well-established applications in polymer science, particularly as a latent curing agent for epoxy resins. Its synthesis is straightforward, and its incorporation into polymer matrices imparts desirable properties such as high thermal stability and mechanical strength. For professionals in drug development, **isophthalic dihydrazide** serves as a versatile starting material for the synthesis of biologically active heterocyclic compounds, highlighting its potential beyond materials science. This guide provides a foundational understanding of its properties, synthesis, and applications, encouraging further exploration of this multifaceted molecule.

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